

1-(Benzyloxy)-3-(bromomethyl)benzene

molecular weight and formula

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Compound of Interest

Compound Name: 1-(Benzyloxy)-3-(bromomethyl)benzene

Cat. No.: B158075

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In-Depth Technical Guide: 1-(Benzyloxy)-3-(bromomethyl)benzene

This guide provides comprehensive information on the chemical and physical properties of **1-(Benzyloxy)-3-(bromomethyl)benzene**, a compound of interest to researchers and professionals in the fields of organic synthesis and drug development.

Core Molecular Data

The fundamental molecular characteristics of **1-(Benzyloxy)-3-(bromomethyl)benzene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value
Molecular Formula	C ₁₄ H ₁₃ BrO[1][2]
Molecular Weight	277.16 g/mol [1][2]
CAS Number	1700-31-8[1][2]
IUPAC Name	1-(Benzyloxy)-3-(bromomethyl)benzene[1][2]

Experimental Protocols & Methodologies

Detailed experimental protocols for the synthesis and purification of **1-(Benzyloxy)-3-(bromomethyl)benzene** are critical for obtaining high-purity material for research purposes. A general synthetic approach involves the benzylation of 3-hydroxybenzyl alcohol followed by bromination of the benzylic alcohol.

Synthesis of 1-(Benzyloxy)-3-(hydroxymethyl)benzene:

- To a solution of 3-hydroxybenzyl alcohol in a suitable aprotic solvent (e.g., acetone, DMF), add a base such as potassium carbonate.
- Slowly add benzyl bromide to the reaction mixture at room temperature.
- Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture, filter off the inorganic salts, and concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 1-(benzyloxy)-3-(hydroxymethyl)benzene.

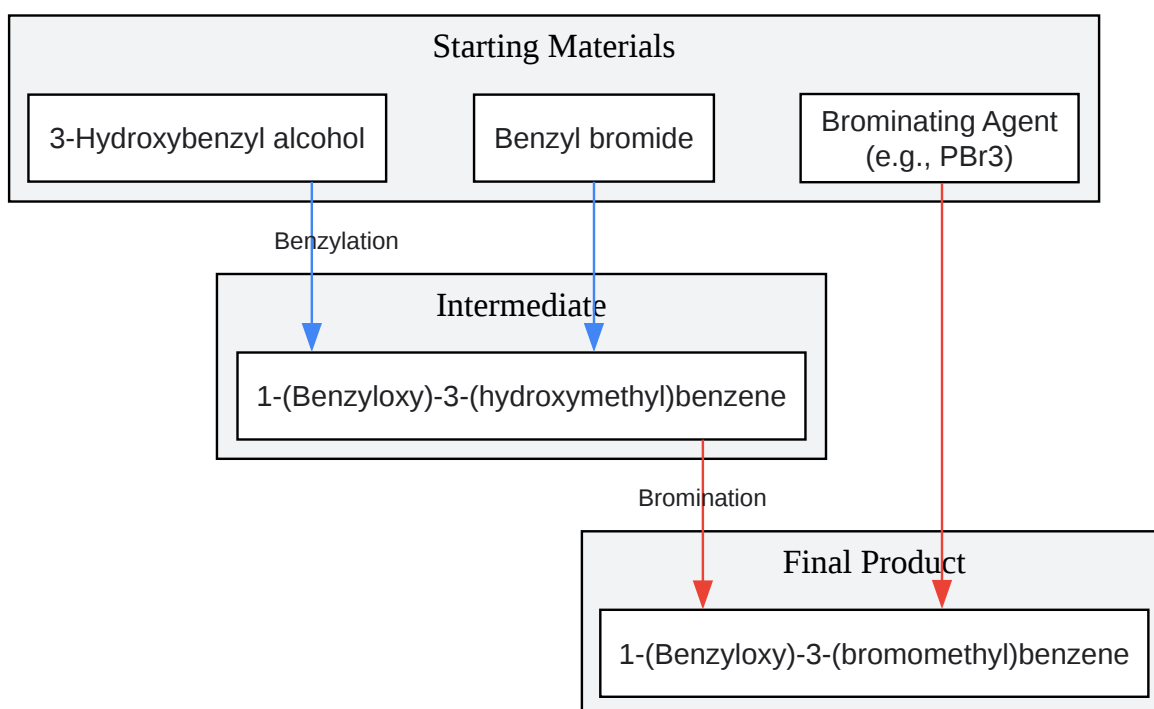
Bromination of 1-(Benzyloxy)-3-(hydroxymethyl)benzene:

- Dissolve 1-(benzyloxy)-3-(hydroxymethyl)benzene in a suitable chlorinated solvent (e.g., dichloromethane).
- Cool the solution in an ice bath.
- Slowly add a brominating agent, such as phosphorus tribromide or thionyl bromide, to the cooled solution.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed, as monitored by TLC.
- Carefully quench the reaction with water or a saturated sodium bicarbonate solution.

- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain **1-(benzyloxy)-3-(bromomethyl)benzene**.

Logical Relationship Diagram

The following diagram illustrates the logical flow of the synthesis of **1-(Benzyloxy)-3-(bromomethyl)benzene** from its precursors.



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Caption: Synthetic pathway of **1-(Benzyloxy)-3-(bromomethyl)benzene**.

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References

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- 2. 1-(Benzyloxy)-3-(bromomethyl) benzene 95.00% | CAS: 1700-31-8 | AChemBlock [achemblock.com]
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